

# An In-depth Technical Guide to 2-Pentanethiol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Pentanethiol

Cat. No.: B1584482

[Get Quote](#)

This guide provides a comprehensive overview of the chemical and physical properties of **2-Pentanethiol**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Information

**2-Pentanethiol**, also known as sec-amyl mercaptan, is an organosulfur compound belonging to the alkylthiol class of molecules.<sup>[1][2]</sup> Its distinct and pungent odor is a characteristic feature of thiols.<sup>[1][3]</sup> The molecule consists of a five-carbon pentane chain with a thiol (-SH) group attached to the second carbon atom.<sup>[1]</sup>

## Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **2-Pentanethiol**.

Property	Value	Source
Molecular Formula	C5H12S	[3][4][5]
Molecular Weight	104.22 g/mol	[3][5]
104.214 g/mol	[2][3][4]	
Density	0.832 g/mL (at 20°C)	[3][5]
0.827 g/mL (at 25°C)	[6]	
Boiling Point	101 °C	[6]
114.8 °C	[7]	
~118 °C	[1]	
Melting Point	-169 °C	[7]
Flash Point	36 °C	[1]
Refractive Index	1.4410 (at 20°C)	[6][7]
1.442-1.452	[5]	
Solubility	Slightly soluble in water; soluble in alcohol.	[3][5]

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **2-Pentanethiol** are not extensively available in the public domain. However, its analysis often involves standard techniques for volatile sulfur compounds.

**Gas Chromatography-Mass Spectrometry (GC-MS):** This is a primary method for the identification and quantification of **2-Pentanethiol**, particularly in complex matrices such as food products or environmental samples. The NIST WebBook lists mass spectrum data obtained through electron ionization.[4]

**Sensory Analysis:** Due to its strong aroma, sensory panels are often used to determine its aroma and taste threshold values in various food and beverage applications.[6] For instance,

its aroma is described as sulfurous and fruity, while its taste is noted as having roasted, savory notes at concentrations as low as 0.1 ppm.[6]

## Logical Relationship of 2-Pentanethiol's Structure and Applications

The chemical structure of **2-Pentanethiol** directly influences its properties and, consequently, its industrial applications. The presence of the thiol group is central to its characteristic odor and reactivity, while the five-carbon chain dictates its volatility and solubility.

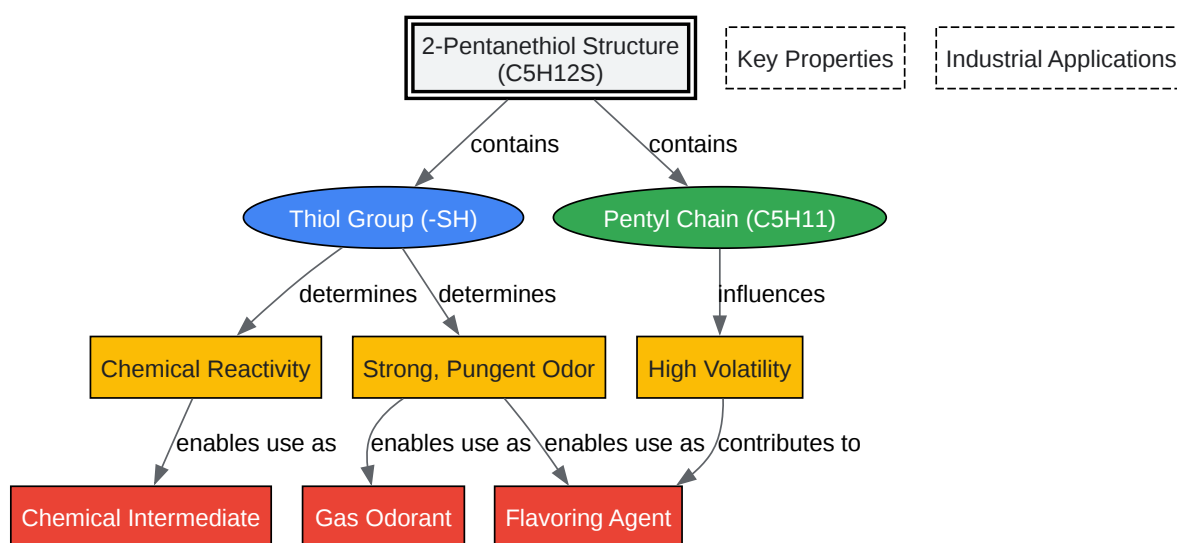


Figure 1: Relationship between Structure, Properties, and Applications of 2-Pentanethiol

[Click to download full resolution via product page](#)

Caption: Structure-property-application relationship of **2-Pentanethiol**.

## Applications

The distinct properties of **2-Pentanethiol** have led to its use in several industrial contexts:

- Food Industry: It is utilized as a flavoring agent, contributing to the aroma profiles of certain foods and beverages, such as guava and yellow passion fruit.[6]
- Gas Industry: Its potent odor makes it an effective odorant for natural gas, enabling the detection of leaks.[3]
- Chemical Manufacturing: It serves as an intermediate in the synthesis of other organic compounds, which may include pharmaceuticals and agrochemicals.[3]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. What is 2-Pentanethiol - Properties & Specifications [dimethyl-disulfide.net]
- 2. Showing Compound 2-Pentanethiol (FDB020872) - FooDB [foodb.ca]
- 3. Buy 2-Pentanethiol | 2084-19-7 [smolecule.com]
- 4. 2-Pentanethiol [webbook.nist.gov]
- 5. 2-Pentanethiol | C5H12S | CID 62424 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Pentanethiol | 2084-19-7 [chemicalbook.com]
- 7. 2-Pentanethiol | CAS#:2084-19-7 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Pentanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584482#2-pentanethiol-molecular-weight-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)